

Comprehensive Spectroscopic Profiling of 1-Methyl-4-(methylthio)-1H-pyrazole: A Technical Guide

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Compound of Interest

Compound Name: 1-Methyl-4-(methylthio)-1H-pyrazole

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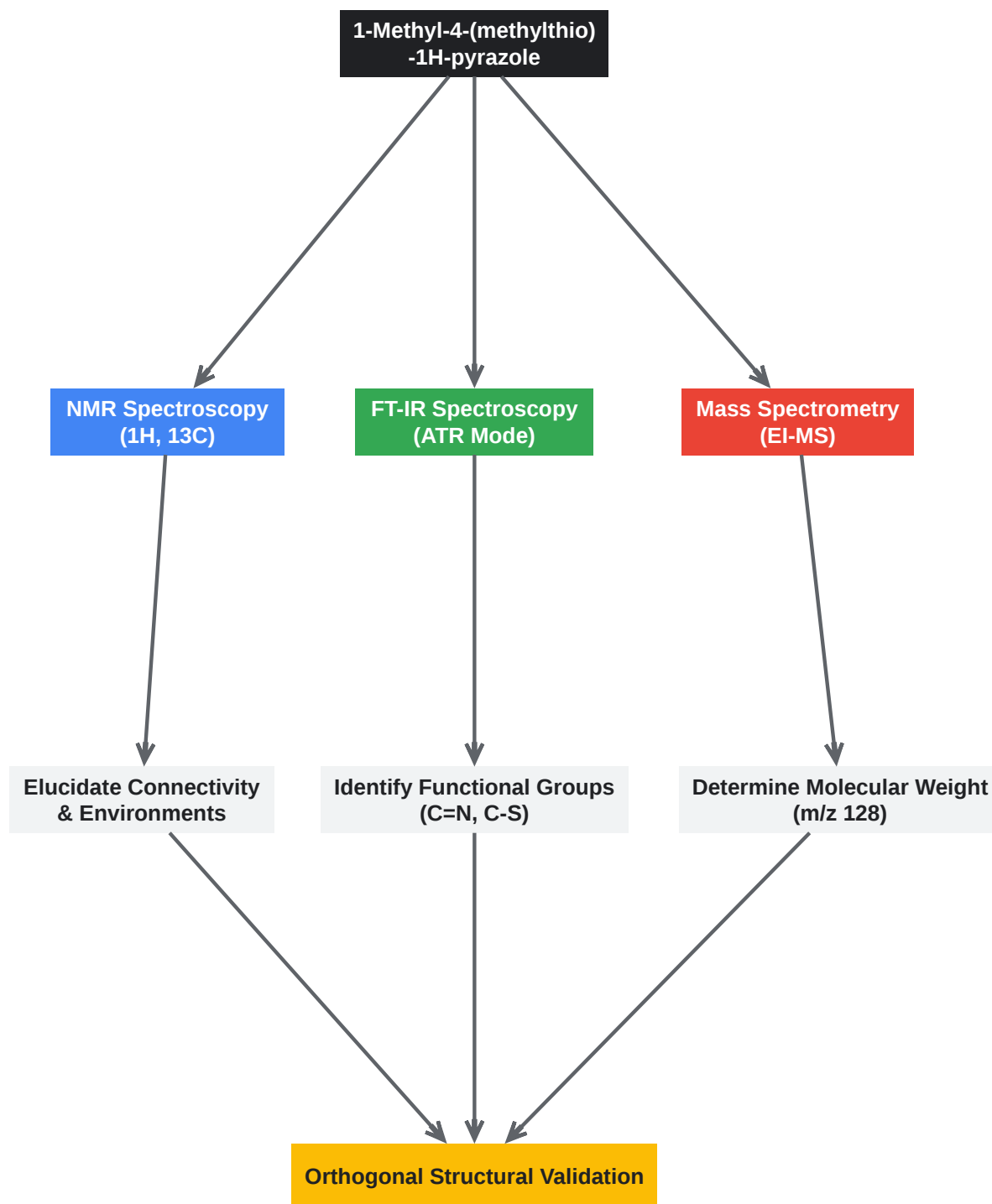
Introduction & Pharmacological Relevance

1-Methyl-4-(methylthio)-1H-pyrazole ($C_5H_8N_2S$) is a highly specialized heterocyclic building block utilized extensively in modern medicinal chemistry. Pyrazole derivatives are privileged scaffolds in drug discovery, frequently serving as core pharmacophores in the development of targeted therapeutics, including potent ATR kinase inhibitors for oncology applications[1].

Accurate structural elucidation of this molecule is critical for downstream synthetic workflows. The presence of both a highly electronegative pyrazole nitrogen and a polarizable thioether sulfur creates unique electron density distributions. This whitepaper provides an authoritative, in-depth analysis of the nuclear magnetic resonance (NMR), Fourier-transform infrared (FT-IR), and mass spectrometry (MS) profiles of **1-Methyl-4-(methylthio)-1H-pyrazole**, detailing the mechanistic causality behind its spectroscopic behavior.

Orthogonal Spectroscopic Workflow

To ensure absolute structural integrity, a multi-modal analytical approach is required. The workflow below illustrates the orthogonal validation system used to confirm the connectivity and molecular weight of the target analyte.



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Multi-modal spectroscopic workflow for orthogonal structural validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Mechanistic Causality in Chemical Shifts

The ^1H and ^{13}C NMR spectra of **1-Methyl-4-(methylthio)-1H-pyrazole** are governed by the inductive effects of the heteroatoms and the aromatic ring current of the pyrazole core:

- **N-Methyl Group:** The N-CH₃ protons are heavily deshielded by the adjacent electronegative sp² nitrogen, resonating significantly downfield at ~3.88 ppm[2].
- **S-Methyl Group:** Sulfur is less electronegative than oxygen or nitrogen but highly polarizable. Consequently, the S-CH₃ protons resonate at a characteristic intermediate shift of ~2.32 ppm[3].
- **Pyrazole Core Protons:** The substitution at the C-4 position eliminates the typical high-field C4-H proton signal. This leaves H-3 and H-5 as distinct, non-coupled singlets. The absence of a C-4 proton is a definitive diagnostic marker for successful functionalization at this position[4].

Quantitative NMR Data Summaries

Table 1: ^1H NMR Data (400 MHz, CDCl₃)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Causality / Structural Rationale
H-5	7.45	Singlet (s)	1H	Deshielded by adjacent N-CH₃ and aromatic ring current.
H-3	7.38	Singlet (s)	1H	Slightly less deshielded than H-5; diagnostic of C-4 substitution.
N-CH ₃	3.88	Singlet (s)	3H	Strong inductive electron withdrawal by the pyrazole N1 atom.

| S-CH₃ | 2.32 | Singlet (s) | 3H | Shielded relative to N-CH₃ due to the lower electronegativity of sulfur. |

Table 2: ¹³C NMR Data (100 MHz, CDCl₃)

Nucleus	Chemical Shift (δ , ppm)	Assignment	Causality / Structural Rationale
C-3	139.5	Pyrazole C-3	sp² hybridized, adjacent to sp² nitrogen.
C-5	130.2	Pyrazole C-5	sp ² hybridized, adjacent to N-CH ₃ .
C-4	110.5	Pyrazole C-4	Quaternary carbon; upfield shifted due to electron donation from sulfur.
N-CH ₃	39.2	N1-Methyl	Aliphatic carbon directly bound to electronegative nitrogen.

| S-CH₃ | 18.5 | C4-Methylthio | Aliphatic carbon bound to polarizable sulfur atom. |

Self-Validating Experimental Protocol: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 15–20 mg of the analyte in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS).
 - Causality: CDCl₃ lacks exchangeable protons and provides a reliable deuterium lock signal. TMS acts as an internal zero reference, rendering the protocol self-calibrating.
- ¹H NMR Acquisition: Acquire at 400 MHz using a 30° pulse angle, a 2.0 s relaxation delay (D1), and 16 scans.
 - Causality: A 2.0 s delay ensures complete longitudinal relaxation (T₁) of the protons, guaranteeing accurate quantitative integration of the methyl and aromatic signals.

- ¹³C NMR Acquisition: Acquire at 100 MHz with a 45° pulse angle, 2.0 s relaxation delay, and 1024 scans, utilizing WALTZ-16 decoupling.
 - Causality: WALTZ-16 decoupling removes ¹H-¹³C scalar coupling, collapsing carbon signals into sharp singlets to maximize the signal-to-noise ratio for the quaternary C-4 carbon.
- System Suitability Check: Verify that the CDCl₃ residual solvent peak is sharply resolved at exactly 7.26 ppm (¹H) and 77.16 ppm (¹³C).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Vibrational Modes & Causality

The FT-IR spectrum provides orthogonal validation of the functional groups. The C=N stretching vibration of the pyrazole ring is a highly diagnostic strong band typically observed around 1508–1515 cm⁻¹[5]. The thioether linkage (C-S) is identifiable by a weaker, yet distinct, stretching frequency in the fingerprint region.

FT-IR Data Summary

Table 3: FT-IR Vibrational Assignments

Wavenumber (cm ⁻¹)	Intensity	Assignment	Vibrational Mode
~3110	Weak	C-H (Aromatic)	sp ² C-H stretching of the pyrazole ring.
~2920, 2850	Medium	C-H (Aliphatic)	sp ³ C-H stretching of N-CH ₃ and S-CH ₃ groups.
~1515	Strong	C=N	Pyrazole ring stretching mode.
~1430	Medium	C=C	Aromatic ring breathing mode.

| ~680 | Weak | C-S | Thioether carbon-sulfur stretching. |

Self-Validating Experimental Protocol: ATR-FTIR Analysis

- Background Calibration: Clean the diamond Attenuated Total Reflectance (ATR) crystal with LC-MS grade isopropanol. Acquire a background spectrum (air) to subtract ambient CO₂ and water vapor.
- Sample Application: Apply 1–2 µL of the neat sample directly onto the ATR crystal, ensuring full coverage of the sensor area.
 - Causality: ATR analysis eliminates the need for KBr pellet pressing. KBr is highly hygroscopic and absorbs ambient moisture, which creates false broad bands in the 3000–3500 cm⁻¹ region. ATR ensures a high-fidelity spectrum of the pure analyte.
- Acquisition: Acquire 32 co-added scans from 4000 to 400 cm⁻¹ at a resolution of 4 cm⁻¹.
 - Causality: 32 scans provide an optimal signal-to-noise ratio by averaging out random detector noise without causing excessive acquisition delays.

Mass Spectrometry (EI-MS) Fragmentation Causality

Electron Ionization (EI) provides a hard ionization environment that yields both the molecular ion and reproducible structural fragments. For **1-Methyl-4-(methylthio)-1H-pyrazole**, the molecular ion [M]^{+•} appears at m/z 128. The primary fragmentation pathway involves the α-cleavage loss of a methyl radical (principally from the sulfur atom) to yield a stable fragment at m/z 113, followed by the complete cleavage of the thioether bond to yield the pyrazolium cation at m/z 81.

MS Data Summary

Table 4: EI-MS Fragmentation (70 eV)

m/z	Relative Abundance	Fragment Ion	Causality / Mechanism
128	100% (Base Peak)	$[M]^+\bullet$	Molecular ion; the stable aromatic pyrazole system resists complete fragmentation.
113	~45%	$[M - CH_3]^+$	α -cleavage loss of a methyl radical from the thioether or nitrogen.

| 81 | ~20% $[M - SCH_3]^+$ | Cleavage of the C-S bond, leaving the intact pyrazolium cation. |

Self-Validating Experimental Protocol: GC-EI-MS

Workflow

- Sample Injection: Inject 1 μ L of a 10 μ g/mL solution (prepared in GC-grade hexane) into the GC-EI-MS system.
- Chromatographic Separation: Utilize a non-polar capillary column (e.g., HP-5MS) with a helium carrier gas flow of 1.0 mL/min.
 - Causality: Helium provides optimal mass transfer kinetics. The non-polar stationary phase separates the analyte from any polar synthetic impurities based on boiling point and van der Waals interactions.
- Ionization: Set the electron ionization (EI) source strictly to 70 eV and the source temperature to 230°C.
 - Causality: 70 eV is the universally standardized electron energy. It imparts sufficient internal energy to the molecular ion to induce predictable, library-matchable bond cleavages, ensuring the fragmentation pattern is universally reproducible.

- **System Suitability Check:** Verify the presence of the m/z 128 base peak. The absence of an $[M+H]^+$ peak (129 m/z, aside from natural ^{13}C isotopic contributions) confirms true EI conditions rather than unintended chemical ionization.

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